

Application Notes and Protocols for ONO-207 (13,14-Dihydrodinoprost)

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Compound of Interest

Compound Name: ONO 207
Cat. No.: B14802169

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of the prostaglandin analog ONO-207, also known as 13,14-Dihydrodinoprost. Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring experimental reproducibility.

Compound Information

- Product Name: ONO-207
- Synonyms: 13,14-dihydro PGF2 α , 13,14-Dihydrodinoprost[1][2]
- Chemical Formula: C₂₀H₃₆O₅[1][3]
- Molecular Weight: 356.5 g/mol [1]
- CAS Number: 27376-74-5[1][2][3]

General Handling and Safety Precautions

ONO-207 should be handled with care, treating it as a potentially hazardous substance.[1]
Standard laboratory safety protocols should be strictly followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves.
- **Ingestion and Inhalation:** Do not ingest or inhale the compound. Avoid creating dust or aerosols. All handling of the solid compound or concentrated solutions should be performed in a well-ventilated area or a chemical fume hood.[\[1\]](#)
- **Skin and Eye Contact:** Avoid direct contact with skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[1\]](#)
- **Hygiene:** Wash hands thoroughly after handling the compound.[\[1\]](#)

Storage

Proper storage is critical to maintain the stability and shelf-life of ONO-207.

- **Long-Term Storage:** ONO-207 is typically supplied as a solution in methyl acetate and should be stored at -20°C for long-term stability.[\[1\]](#) Under these conditions, the compound is stable for at least two years.[\[1\]](#)[\[2\]](#)
- **Aqueous Solutions:** Aqueous solutions of ONO-207 are not recommended for storage for more than one day due to the potential for hydrolysis and degradation, a common characteristic of prostaglandin analogs.[\[1\]](#)[\[4\]](#)

Quantitative Data Summary

Parameter	Value	Source(s)
Storage Temperature	-20°C	[1]
Shelf-Life	≥ 2 years (in methyl acetate at -20°C)	[1] [2]
Solubility in Organic Solvents	~100 mg/mL in Ethanol, DMSO, Dimethylformamide	[1]
Solubility in Aqueous Buffer	~10 mg/mL in PBS (pH 7.2)	[1]

Experimental Protocols

Protocol 1: Preparation of Stock Solutions in Organic Solvents

This protocol describes the preparation of a high-concentration stock solution of ONO-207 in an organic solvent.

Materials:

- ONO-207 (as supplied in methyl acetate)
- Anhydrous ethanol, DMSO, or dimethylformamide
- Sterile, conical-bottom glass vials with PTFE-lined caps
- Nitrogen gas source with a gentle stream delivery system
- Calibrated micropipettes

Procedure:

- Allow the vial of ONO-207 solution in methyl acetate to equilibrate to room temperature before opening to prevent condensation.
- Under a gentle stream of nitrogen gas, carefully evaporate the methyl acetate solvent.
- Once the solvent is fully evaporated, immediately add the desired volume of the chosen organic solvent (e.g., ethanol, DMSO) to the vial to achieve the target concentration (e.g., 10 mg/mL).
- Cap the vial tightly and vortex gently until the compound is completely dissolved.
- For storage, aliquot the stock solution into smaller volumes in separate vials to avoid repeated freeze-thaw cycles.
- Store the aliquoted stock solutions at -20°C.

Protocol 2: Preparation of Aqueous Working Solutions

This protocol outlines the preparation of a working solution of ONO-207 in an aqueous buffer for immediate use in experiments.

Materials:

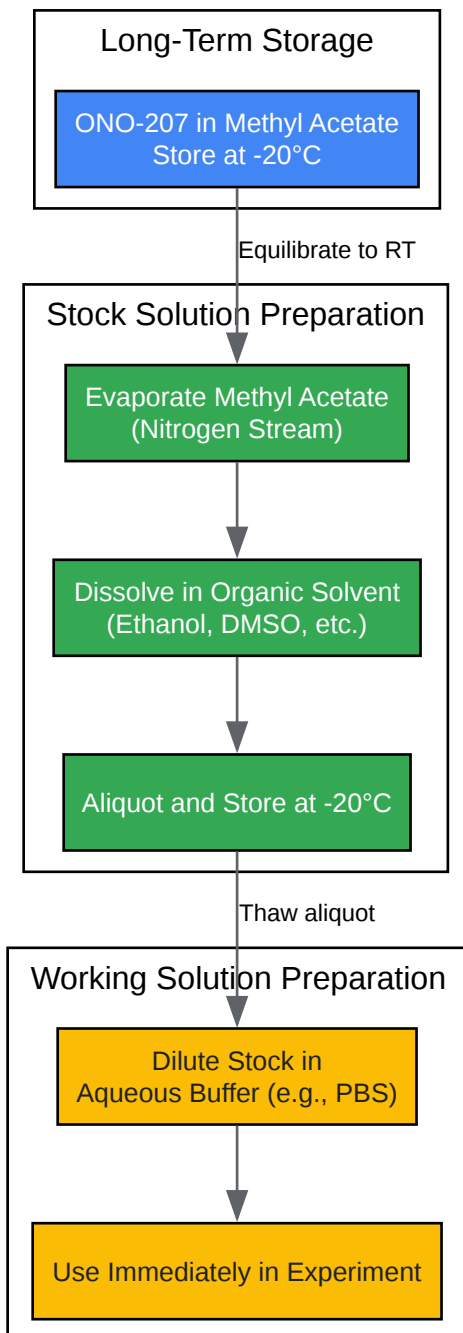
- ONO-207 stock solution in an organic solvent (from Protocol 1)
- Aqueous buffer of choice (e.g., PBS, pH 7.2)
- Sterile microcentrifuge tubes or vials

Procedure:

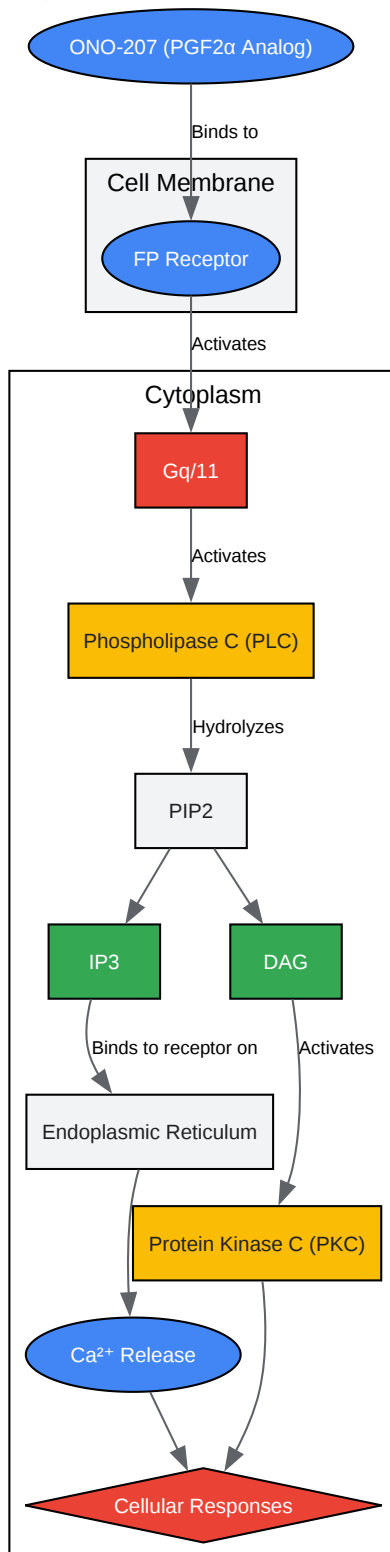
- Thaw an aliquot of the ONO-207 organic stock solution.
- Calculate the volume of the stock solution required to achieve the desired final concentration in the aqueous buffer.
- Add the calculated volume of the stock solution to the appropriate volume of the aqueous buffer.
- Vortex the solution gently to ensure it is thoroughly mixed. Due to the lower solubility in aqueous solutions, ensure the final concentration does not exceed the solubility limit (e.g., ~10 mg/mL in PBS).
- Use the freshly prepared aqueous solution in your experiment immediately.
- Important: Do not store the aqueous solution for more than one day.^[1] Discard any unused portion.

Visualizations

ONO-207 Solution Preparation Workflow

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Caption: Workflow for the preparation of ONO-207 stock and working solutions.

Simplified PGF2 α Signaling Pathway[Click to download full resolution via product page](#)

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